comparative structural analysis of phenylacetic acid hydrazide derivatives

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Compound of Interest

Compound Name:	*(4-Benzyloxy-phenyl)-acetic acid hydrazide*
CAS No.:	*1013645-69-6*
Cat. No.:	*B1467883*

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An In-Depth Guide to the Comparative Structural Analysis of Phenylacetic Acid Hydrazide Derivatives for Drug Discovery Professionals

Phenylacetic acid hydrazide and its derivatives represent a versatile class of compounds with significant importance in medicinal chemistry. Their broad spectrum of biological activities, including antimicrobial, anti-inflammatory, anticonvulsant, and antitumor properties, makes them a focal point for drug discovery and development.[1][2][3] The therapeutic potential of these molecules is intrinsically linked to their three-dimensional structure. A thorough comparative structural analysis is therefore not merely an academic exercise but a critical component of a rational drug design strategy.

This guide provides a comprehensive framework for the structural elucidation and comparative analysis of phenylacetic acid hydrazide derivatives. We will delve into the essential analytical techniques, from synthesis to spectroscopic characterization and definitive crystallographic analysis, explaining the causality behind experimental choices and providing actionable protocols. Our focus is on building a holistic understanding of how subtle structural modifications influence the physicochemical and biological properties of these compounds.

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Synthesis: The Foundation of Structural Analysis

The most common and efficient route to synthesizing a diverse library of phenylacetic acid hydrazide derivatives is through the condensation reaction of 2-phenylacetohydrazide with various substituted aldehydes or ketones.[4][5] This approach allows for the systematic introduction of different functional groups, enabling a detailed exploration of the structure-activity relationship (SAR).

Generalized Experimental Protocol: Synthesis of N'-Benzylidene-2-phenylacetohydrazide

- Reactant Preparation: In a 100 mL round-bottom flask, dissolve 2-phenylacetohydrazide (1.0 equivalent) in a suitable solvent such as ethanol or methanol (20-30 mL).
- Catalyst Addition: Add a catalytic amount of glacial acetic acid (2-3 drops) to the solution to protonate the carbonyl oxygen, thereby increasing the electrophilicity of the carbonyl carbon.
- Aldehyde Addition: To the stirring solution, add the desired benzaldehyde derivative (1.0 equivalent).
- Reaction: The reaction mixture is typically stirred at room temperature or gently refluxed for 2-6 hours. The progress is monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Isolation: Upon completion, the reaction mixture is cooled. The resulting precipitate is collected by vacuum filtration.
- Purification: The crude product is washed with cold ethanol or another suitable solvent to remove unreacted starting materials and then recrystallized from a solvent like ethanol to yield the pure hydrazone derivative.[5]

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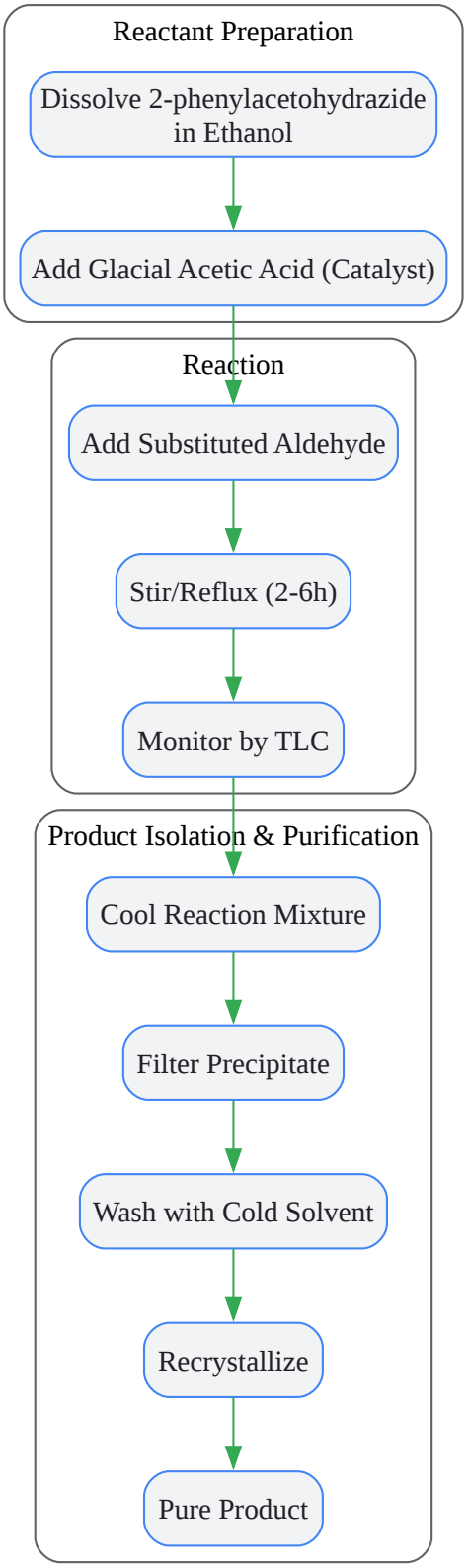

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A generalized workflow for the synthesis of phenylacetic acid hydrazide derivatives.

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Spectroscopic Characterization: Elucidating the Molecular Blueprint

A combination of spectroscopic techniques is essential for the initial structural confirmation of the synthesized derivatives.[6] Each method provides a unique piece of the structural puzzle.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and powerful tool for identifying the key functional groups present in the molecule. The presence or absence of characteristic absorption bands confirms the successful formation of the hydrazone from the hydrazide.

Experimental Rationale: The key transformation is the conversion of the primary amine (-NH2) of the hydrazide and the carbonyl (C=O) of the aldehyde into an imine (C=N) and an amide N-H bond. The FT-IR spectrum provides direct evidence of this change.

Key Spectral Features:

- N-H Stretching: A single band around 3016–3307 cm^{-1} indicates the presence of the amide N-H, replacing the two bands of the starting hydrazide's -NH2 group.[7]
- C=O Stretching (Amide I): A strong absorption band typically found in the range of 1580–1644 cm^{-1}, characteristic of the amide carbonyl group.[7]
- C=N Stretching: The appearance of a band between 1538–1589 cm^{-1} confirms the formation of the new imine bond.[7]

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Functional Group	Characteristic Absorption Range (cm^{-1})	Significance in Analysis
N-H (Amide)	3016 - 3307	Confirms the presence of the hydrazide moiety.
C-H (Aromatic)	3000 - 3100	Indicates the presence of the phenyl rings.
C=O (Amide I)	1580 - 1690	Verifies the carbonyl group of the hydrazide backbone.[7][8]
C=N (Imine)	1538 - 1589	Crucial for confirming the condensation reaction.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy (^{1}H and ^{13}C) provides detailed information about the atomic connectivity and chemical environment of the hydrogen and carbon atoms, respectively. It is indispensable for unambiguously confirming the constitution of the synthesized derivative.[6]

Experimental Rationale: The chemical shift of a nucleus is highly sensitive to its electronic environment. By analyzing these shifts, we can map out the entire molecular structure. For hydrazones, the downfield shifts of the NH and imine protons are highly characteristic.

Key Spectral Features:

- ^{1}H NMR:
  - -NH Proton: A singlet appearing significantly downfield (δ ≈ 10–12 ppm) due to deshielding effects and potential hydrogen bonding.[6][9]
  - -N=CH Proton (Imine): A singlet in the range of δ ≈ 7.5–8.5 ppm, confirming the formation of the azomethine group.[6]
  - Aromatic Protons: A complex multiplet pattern between δ ≈ 7–8 ppm, whose integration and splitting pattern can confirm the substitution on the phenyl rings.
- ^{13}C NMR:

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- Carbonyl Carbon (C=O): Resonates in the downfield region of δ ≈ 150–180 ppm.[6]
- Imine Carbon (C=N): Also found in a similar downfield region, often overlapping with the carbonyl signal.

Proton / Carbon	Typical Chemical Shift (δ, ppm)	Significance in Analysis
^{1}H NMR		
Amide (-NH)	10.0 - 12.0	Highly characteristic and confirms the hydrazide structure.
Imine (-N=CH)	7.5 - 8.5	Confirms the formation of the hydrazone linkage.[6]
Aromatic (Ar-H)	7.0 - 8.3	Pattern and integration confirm aromatic substitution.
Methylene (-CH_2-)	~3.6	Corresponds to the methylene bridge from phenylacetic acid.
^{13}C NMR		
Carbonyl (C=O)	150 - 180	Confirms the amide carbonyl group.[6]
Imine (C=N)	140 - 160	Confirms the imine carbon.
Aromatic (Ar-C)	110 - 150	Pattern reveals the substitution on the phenyl rings.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of the compound, providing the final piece of evidence for its chemical formula. The fragmentation pattern can also offer additional structural information.

Experimental Rationale: By ionizing the molecule and measuring the mass-to-charge ratio of the resulting ions, MS provides a precise molecular weight. The observation of the molecular

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ion peak (M^+) corresponding to the calculated molecular weight is a definitive confirmation of the compound's identity.[9]

Single-Crystal X-ray Crystallography: The Definitive 3D Structure

While spectroscopic methods confirm the chemical identity, single-crystal X-ray diffraction provides the unambiguous, high-resolution three-dimensional structure of the molecule in the solid state.[10] This technique is the gold standard, revealing precise bond lengths, bond angles, and the overall molecular conformation. It also elucidates the crucial intermolecular interactions, such as hydrogen bonds and π-π stacking, that govern the crystal packing.[11][12]

Experimental Protocol: X-ray Crystallography Workflow

- Crystallization (The Critical Step): High-quality single crystals are grown, typically by slow evaporation of a solvent, vapor diffusion, or cooling of a saturated solution. This is often the most challenging part of the process.[10]
- Data Collection: A suitable crystal is mounted on a diffractometer. A beam of monochromatic X-rays is directed at the crystal, which is rotated to collect a complete diffraction pattern.[10]
- Structure Solution: The collected diffraction data (intensities and positions of spots) are computationally processed to solve the "phase problem" and generate an initial electron density map.
- Structure Refinement: An atomic model is built into the electron density map. This model is then refined against the experimental data to yield the final, precise atomic coordinates, bond lengths, and angles.[10]

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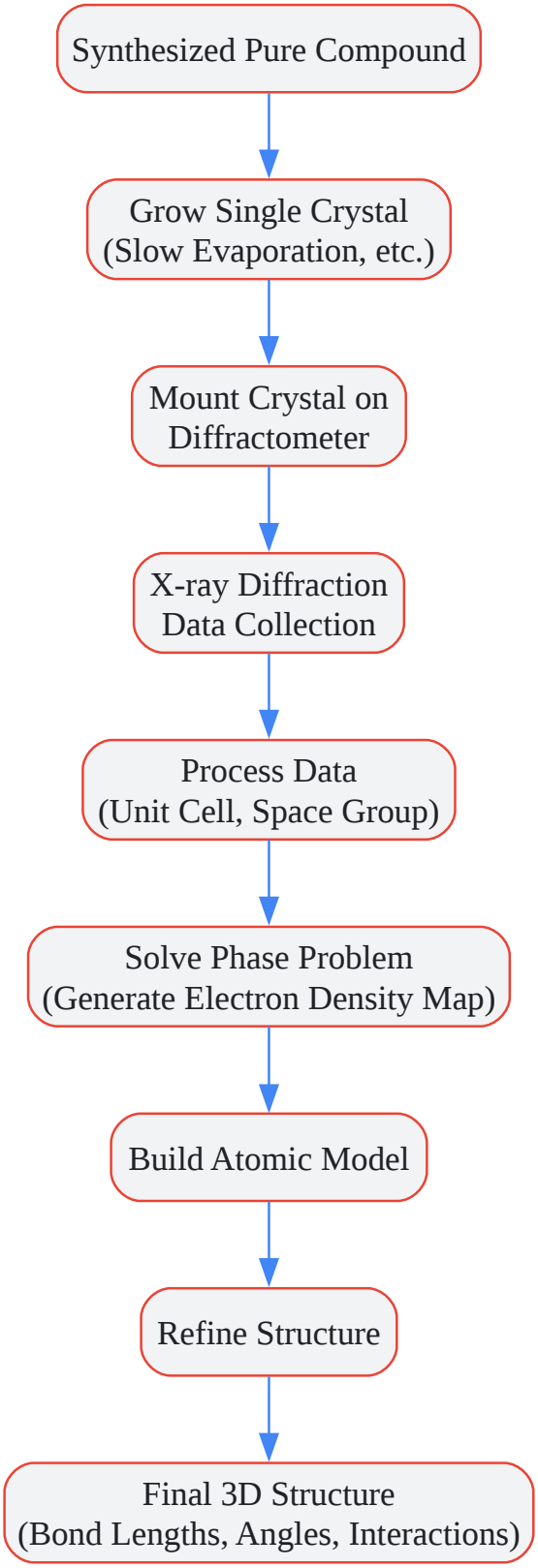

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A streamlined workflow for single-crystal X-ray diffraction analysis.

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Comparative Structural Data

The analysis of crystallographic data allows for a direct comparison of how different substituents affect the molecular geometry. Below is a representative comparison based on published data for related hydrazide structures.

Parameter	N,N'-Bisphenylacetic hydrazide[13]	N'-acetyl-N'-phenyl-2-naphthohydrazide[12]	Significance for Comparison
Crystal System	Triclinic	Triclinic	Describes the basic crystal symmetry.
Space Group	P-1	P-1	Defines the symmetry elements within the unit cell.
Key Bond Lengths (Å)	C=O: ~1.22, N-N: ~1.40	C=O: ~1.22-1.24, N-N: ~1.38	Subtle changes can indicate differences in electronic effects.
Key Bond Angles (°)	C-N-N: ~117-120	C-N-N: ~118-122	Reveals steric strain and conformational preferences.
Intermolecular Forces	N-H···O Hydrogen Bonds	N-H···O, C-H···O Hydrogen Bonds, C-H···π, π···π interactions[11]	Crucial for understanding solid-state packing and solubility.

Structure-Activity Relationship (SAR): Connecting Structure to Function

The ultimate goal of this comprehensive analysis is to establish a clear Structure-Activity Relationship (SAR). By correlating the detailed structural data with biological activity measurements, we can understand how specific molecular features contribute to the desired therapeutic effect.

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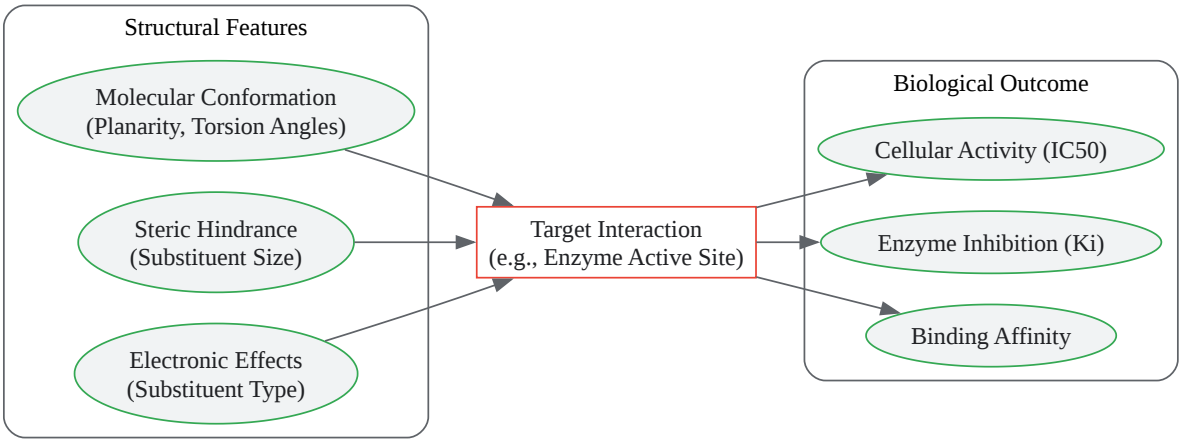
Causality in SAR:

- Electronic Effects: Electron-donating or -withdrawing groups on the phenyl rings can alter the charge distribution across the molecule, affecting its ability to bind to a biological target.
- Steric Effects: The size and shape of substituents (e.g., bulky tert-butyl groups vs. slim frameworks) can either enhance or hinder the molecule's fit within an enzyme's active site.[7][14][15]
- Conformational Rigidity: The planarity of the molecule, influenced by intramolecular hydrogen bonding and the nature of the substituents, can impact binding affinity. X-ray data is invaluable for revealing the preferred conformation.



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Logical relationship in Structure-Activity Relationship (SAR) analysis.

By systematically modifying the structure (e.g., changing the substituents on the aldehyde) and analyzing the resulting compounds using the multi-faceted approach described here, researchers can build a robust SAR model. This model is the key to rationally designing novel

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phenylacetic acid hydrazide derivatives with enhanced potency and selectivity, paving the way for the next generation of therapeutics.

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